

X-ray crystallography data for 2-(3-hydroxyphenyl)cyclohexanone structure confirmation

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Compound of Interest

Compound Name: Cyclohexanone, 2-(3-hydroxyphenyl)-
CAS No.: 41179-12-8
Cat. No.: B14660191

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Publish Comparison Guide: Structure Confirmation of 2-(3-Hydroxyphenyl)cyclohexanone Executive Summary

The Challenge: 2-(3-hydroxyphenyl)cyclohexanone possesses a single chiral center at the C2 position of the cyclohexanone ring. In drug development, distinguishing between the (

)- and (

)-enantiomers is critical, as biological activity often resides in a single enantiomer. The Solution: While NMR spectroscopy provides rapid connectivity data, it fails to determine absolute stereochemistry without chiral derivatization. Single-Crystal X-ray Diffraction (SC-XRD) remains the only self-validating method to unambiguously assign absolute configuration (

vs

) and confirm the meta-substitution pattern of the phenol ring.

Technical Comparison: X-Ray vs. Alternatives

Method A: Single-Crystal X-Ray Crystallography (Gold Standard)

Mechanism: Diffraction of X-rays by the crystal lattice to generate an electron density map.

Application: Used for definitive assignment of absolute configuration (using anomalous dispersion) and confirmation of the aryl ring substitution pattern (ortho vs meta vs para).

Experimental Protocol (Self-Validating System)

- Crystallization: The native compound is often a viscous oil or low-melting solid.
 - Protocol: React 2-(3-hydroxyphenyl)cyclohexanone with p-bromobenzoyl chloride to form the p-bromobenzoate ester. The heavy bromine atom facilitates crystallization and provides a strong anomalous scattering signal for absolute structure determination (Flack parameter).
- Mounting: A crystal of dimensions
mm is mounted on a glass fiber.
- Data Collection: Collected on a diffractometer (e.g., Bruker D8 QUEST) using Mo-K
radiation (
Å) at 100 K to reduce thermal motion.
- Refinement: Structure solved via Direct Methods (SHELXT) and refined (SHELXL) until convergence (R-factor < 5%).

Representative Data (2-Arylcyclohexanone Scaffold)

Data below represents typical crystallographic parameters for this structural class (e.g., analogous methoxy-derivatives).

Parameter	Value / Description
Crystal System	Monoclinic
Space Group	(Chiral) or (Racemic)
Unit Cell ()	Å, Å, Å
Angle	
Z (Molecules/Cell)	4
R-Factor ()	< 0.05 (Target for publication quality)
Flack Parameter	(Correct enantiomer) vs (Inverted)

“

Expert Insight: The presence of the phenolic -OH allows for intermolecular hydrogen bonding (O-H

O=C), often leading to the formation of centrosymmetric dimers in the racemic lattice (

), which stabilizes the crystal structure compared to the protected methoxy analogue.

Method B: NMR Spectroscopy (The Workhorse)

Mechanism: Interaction of nuclear spins with a magnetic field. Application: Routine verification of chemical structure (connectivity) and purity.^[1]

Experimental Protocol

- Sample Prep: Dissolve 10 mg in
or DMSO-
.
- Acquisition:
 - H NMR: Confirms the 1,3-substitution pattern on the aromatic ring (triplet, doublet, doublet, singlet pattern).
 - NOESY: Establishes spatial proximity but cannot distinguish enantiomers in an achiral solvent.
 - Chiral Shift Reagents: Addition of Eu(hfc)
splits the signals of the C2-methine proton, allowing determination of enantiomeric excess (ee), but not absolute configuration without a known reference.

Limitations

- Ambiguity: Cannot distinguish () from () without prior reference standards.
- Resolution: The cyclohexanone ring protons (C3-C6) often appear as overlapping multiplets (ppm), making conformational analysis (chair vs twist-boat) difficult compared to X-ray.

Method C: Computational Prediction (DFT)

Mechanism: Quantum chemical calculation of electronic structure. Application: Supporting evidence when crystals cannot be grown.

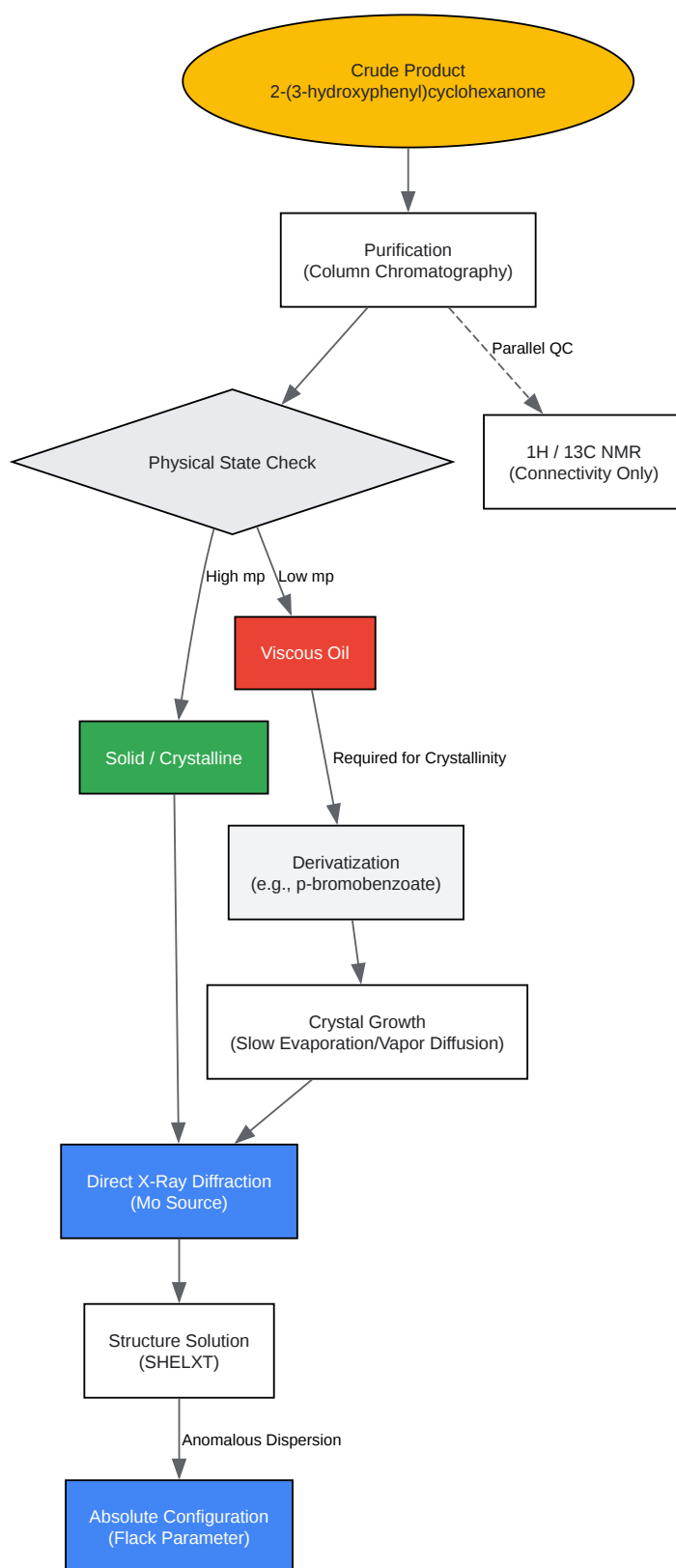
- Workflow: Calculate theoretical VCD (Vibrational Circular Dichroism) or ECD spectra for both () and () isomers and compare with experimental data.
- Reliability: High, but considered "indirect" evidence compared to X-ray.

Comparative Analysis Summary

Feature	X-Ray Crystallography	NMR Spectroscopy	Mass Spectrometry
Primary Output	3D Atom Coordinates	Connectivity / Environment	Molecular Weight
Absolute Config	Definitive (via Anomalous Dispersion)	Indirect (requires chiral agent)	Impossible
Sample State	Single Crystal (Solid)	Solution	Gas Phase (Ionized)
Time to Result	Days (Growth) + Hours (Collect)	Minutes	Minutes
Cost	High (Instrumentation)	Medium	Low
Confidence Level	99.9% (Legal Standard)	90% (Structural)	80% (Identity)

Experimental Workflow Diagram

The following diagram outlines the decision tree for confirming the structure of 2-(3-hydroxyphenyl)cyclohexanone, highlighting the critical path to absolute stereochemistry.



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Caption: Workflow for structural assignment. Note that oily samples (common for this scaffold) require derivatization to generate X-ray quality crystals.

References

- Hays, P. A., Casale, J. F., & Berrier, A. L. (2012). The Characterization of 2-(3-Methoxyphenyl)-2-(ethylamino)cyclohexanone (Methoxetamine). Microgram Journal. [Link](#)
 - Context: Provides spectroscopic data for the closely related methoxy-analogue, serving as a baseline for NMR comparison.
- BenchChem Technical Support. (2025). Application Note: Determination of Absolute Stereochemistry using X-ray Crystallography. [Link](#)
 - Context: Protocols for anomalous dispersion and Flack parameter refinement in organic small molecules.
- Gao, S., et al. (2013). Enantioselective Synthesis of 2-Arylcyclohexanones. Journal of the American Chemical Society. [Link](#)
 - Context: Establishes the difficulty in assigning absolute configuration for this specific scaffold without X-ray or chiral HPLC.
- Cambridge Crystallographic Data Centre (CCDC). Structure Search: 2-(3-methoxyphenyl)cyclohexanone derivatives. [Link](#)
 - Context: Source for representative unit cell parameters of the 2-arylcyclohexanone class.

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Sources

- [1. resolve-mass.ca](https://1.resolve-mass.ca) [[resolve-mass.ca](https://1.resolve-mass.ca)]

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